

# Application Notes and Protocols: Aluminum-26 in Lunar and Martian Meteorite Studies

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## Compound of Interest

Compound Name: Aluminum-26

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## Introduction

**Aluminum-26** ( $^{26}\text{Al}$ ) is a radioactive isotope with a half-life of approximately 717,000 years.<sup>[1]</sup> In the context of planetary science,  $^{26}\text{Al}$  is a crucial cosmogenic nuclide, primarily produced through the spallation of silicon and aluminum atoms by high-energy cosmic rays in extraterrestrial materials.<sup>[1][2]</sup> Its presence and abundance in lunar and Martian meteorites provide invaluable insights into the history of these celestial bodies.

These application notes provide a comprehensive overview of the use of  $^{26}\text{Al}$  in meteorite studies, detailing its applications, quantitative data from various meteorite samples, and the experimental protocols for its measurement. The primary audience for this document includes researchers, scientists, and professionals in geochemistry, cosmochemistry, and planetary science.

## Applications of Aluminum-26 in Meteorite Studies

The study of  $^{26}\text{Al}$  in lunar and Martian meteorites has several key applications:

- **Determining Terrestrial Residence Time:** Once a meteorite lands on Earth, it is shielded from cosmic rays by the atmosphere, and the production of  $^{26}\text{Al}$  ceases.<sup>[1]</sup> By measuring the remaining  $^{26}\text{Al}$  activity and comparing it to the expected saturation activity, scientists can calculate the meteorite's terrestrial age, which is the time elapsed since its fall.<sup>[1][3]</sup>

- **Cosmic-Ray Exposure (CRE) Age:** The concentration of  $^{26}\text{Al}$  builds up in a meteorite during its transit through space. By measuring this concentration, researchers can determine the duration the meteoroid was exposed to cosmic rays. This CRE age provides information about the time it took for the ejecta from the Moon or Mars to travel to Earth.[4][5] For lunar meteorites, this can be complex, involving exposure on the lunar surface ( $2\pi$  irradiation) and in space ( $4\pi$  irradiation).[6][7][8]
- **Early Solar System Chronology:** The decay of  $^{26}\text{Al}$  to stable Magnesium-26 ( $^{26}\text{Mg}$ ) serves as a high-resolution chronometer for events in the early solar system.[9][10] The initial abundance of  $^{26}\text{Al}$ , inferred from  $^{26}\text{Mg}$  excesses in meteoritic components, provides a means to date the formation of the earliest solar system solids, such as calcium-aluminum-rich inclusions (CAIs) and chondrules.[1][9]
- **Heat Source for Planetary Differentiation:** The radioactive decay of  $^{26}\text{Al}$  is considered a significant heat source that led to the melting and differentiation of early-formed planetesimals and asteroids.[1][11] Studying its initial distribution helps in understanding the thermal evolution of these bodies.[11][12]
- **Pre-atmospheric Size of Meteoroids:** The production rate of  $^{26}\text{Al}$  varies with the depth within a meteoroid. By comparing the measured  $^{26}\text{Al}$  activity with theoretical production models, scientists can estimate the pre-atmospheric size and the shielding depth of the sample within the meteoroid.[4][5]

## Quantitative Data Presentation

The concentration of  $^{26}\text{Al}$  in meteorites is typically measured in disintegrations per minute per kilogram (dpm/kg). The following tables summarize representative  $^{26}\text{Al}$  data for various lunar and Martian meteorites.

Table 1: **Aluminum-26** Concentrations in Selected Lunar Meteorites

Meteorite	Type	<sup>26</sup> Al Concentration (dpm/kg)	Reference
LAP 02205/02224/02226/02436	Low-Ti crystalline mare basalt	SCR produced ~100 dpm/kg at surface	[6]
MET 01210	Basaltic regolith breccia	Excess <sup>26</sup> Al in surface sample	[6]
PCA 02007	Feldspathic regolith breccia	High <sup>26</sup> Al indicating SCR production	[6]
NWA 482	Lunar	61.4 ± 7.8	[4]

SCR: Solar Cosmic Ray

Table 2: **Aluminum-26** Concentrations in Selected Martian Meteorites

Meteorite	Type	<sup>26</sup> Al Concentration (dpm/kg)	Reference
Chassigny	Chassignite	39.6 ± 3.6	[4]
Nakhla	Nakhlite	61.8 ± 4.8	[4]
Tissint	Shergottite	36.9 ± 3.1 (average)	[4]
KG 002	Basaltic shergottite	116.1 ± 1.9	[5]

Table 3: **Aluminum-26** Concentrations in Other Meteorite Types for Comparison

Meteorite Type	<sup>26</sup> Al Concentration (dpm/kg)	Reference
HED Meteorites	54 to 100	[3]
Chondrites	14 to 39	[3]

## Experimental Protocols

The measurement of  $^{26}\text{Al}$  in meteorites is a complex process that requires ultra-sensitive analytical techniques due to the very low abundance of this isotope. Accelerator Mass Spectrometry (AMS) is the standard method for these measurements.[\[13\]](#)[\[14\]](#)[\[15\]](#)

### Protocol 1: Sample Preparation for AMS Analysis

This protocol outlines the chemical purification of aluminum from a meteorite sample.

#### 1. Sample Digestion and Carrier Addition:

- Weigh approximately 10-100 mg of the powdered meteorite sample into a Teflon beaker.
- Add a known amount (e.g., 3 mg) of natural aluminum ( $^{27}\text{Al}$ ) carrier. This serves as a yield monitor and provides a reference for the isotope ratio measurement.[\[3\]](#)[\[16\]](#)[\[17\]](#)
- Digest the sample using a mixture of hydrofluoric (HF) and nitric acid ( $\text{HNO}_3$ ).

#### 2. Aluminum Separation and Purification:

- Perform ion-exchange chromatography to separate aluminum from other elements.
- Precipitate aluminum hydroxide ( $\text{Al}(\text{OH})_3$ ) by adding ammonium hydroxide ( $\text{NH}_4\text{OH}$ ).[\[3\]](#)

#### 3. Conversion to Aluminum Oxide:

- Transfer the  $\text{Al}(\text{OH})_3$  precipitate to a platinum crucible.
- Heat the crucible at approximately  $900^\circ\text{C}$  to convert the  $\text{Al}(\text{OH})_3$  to aluminum oxide ( $\text{Al}_2\text{O}_3$ ).[\[3\]](#)

#### 4. Target Preparation:

- Mix the resulting  $\text{Al}_2\text{O}_3$  powder with a conductive metal powder, such as silver (Ag) or niobium (Nb), to create a stable target for the AMS ion source.[\[3\]](#)
- Press the mixture into a target holder.

### Protocol 2: $^{26}\text{Al}$ Measurement by Accelerator Mass Spectrometry (AMS)

This protocol describes the general procedure for measuring the  $^{26}\text{Al}/^{27}\text{Al}$  ratio using a tandem AMS system.

#### 1. Ionization:

- Introduce the prepared target into the ion source of the AMS.
- Sputter the target with a beam of cesium ions ( $\text{Cs}^+$ ) to produce negative ions of aluminum oxide ( $\text{AlO}^-$ ). The use of  $\text{AlO}^-$  beams is common as it provides a higher ion beam current compared to  $\text{Al}^-$ .[\[14\]](#)

#### 2. Injection and Pre-acceleration:

- Extract the negative ions from the source and accelerate them to a few hundred keV.
- Pass the ion beam through an injection magnet to select for mass 42 (for  $^{26}\text{AlO}^-$ ) and 43 (for  $^{27}\text{AlO}^-$ ).

#### 3. Acceleration and Stripping:

- Inject the mass-selected ions into a tandem Van de Graaff accelerator.
- Accelerate the ions towards a high-voltage terminal (several million volts).
- At the terminal, the ions pass through a thin carbon foil or a gas stripper (e.g., Argon), which strips off electrons, converting the negative ions into positive ions (e.g.,  $\text{Al}^{3+}$ ). This process also breaks up molecular isobars.[\[14\]](#)

#### 4. High-Energy Mass Spectrometry:

- Accelerate the positive ions away from the terminal.
- Analyze the high-energy ions using a series of magnets and electrostatic analyzers to separate  $^{26}\text{Al}$  from interfering isobars (like  $^{26}\text{Mg}$ ) and other background ions.[\[14\]](#)[\[16\]](#)

#### 5. Detection and Counting:

- Direct the purified  $^{26}\text{Al}$  ions into a gas ionization detector or a solid-state detector to be counted individually.
- Measure the beam current of the stable isotope ( $^{27}\text{Al}$ ) in a Faraday cup.
- The ratio of the counted  $^{26}\text{Al}$  ions to the measured  $^{27}\text{Al}$  current gives the  $^{26}\text{Al}/^{27}\text{Al}$  isotope ratio.

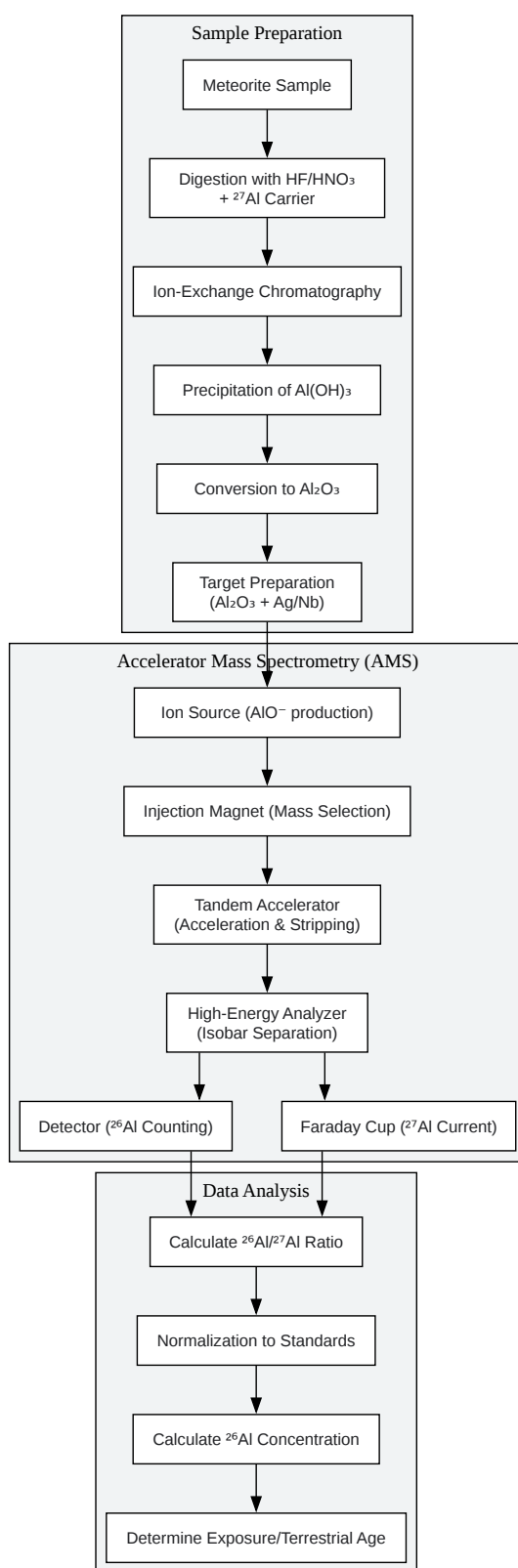
#### 6. Data Normalization and Calculation:

- Normalize the measured isotope ratios to known standards to correct for instrumental mass fractionation and other systematic effects.[\[18\]](#)

- Calculate the concentration of  $^{26}\text{Al}$  in the original sample based on the measured ratio, the amount of carrier added, and the initial sample weight.

## Visualizations

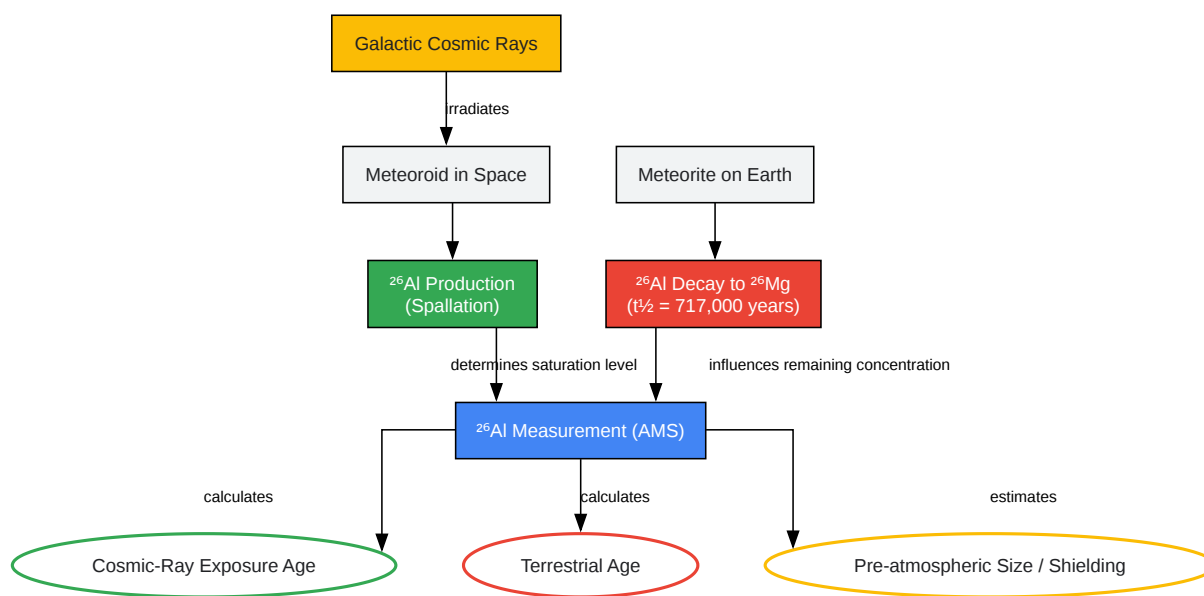
## Experimental Workflow



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Caption: Experimental workflow for the determination of **Aluminum-26** in meteorites.

## Logical Relationships in $^{26}\text{Al}$ Meteorite Studies



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Caption: Logical relationships in **Aluminum-26** based meteorite studies.

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